

Proper Disposal Procedures for L-Octanoylcarnitine-d3

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Compound of Interest

Compound Name: *L-Octanoylcarnitine-d3*

Cat. No.: *B11943218*

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This guide provides essential safety and logistical information for the proper disposal of **L-Octanoylcarnitine-d3**, a deuterated acylcarnitine used as an internal standard in mass spectrometry-based research. The following procedures are designed to ensure the safety of laboratory personnel and compliance with general environmental regulations.

Disclaimer: This document provides general guidance. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with all local, state, and federal regulations.

Immediate Safety and Handling Precautions

While **L-Octanoylcarnitine-d3** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory safety practices should always be observed.

- Personal Protective Equipment (PPE): Always wear standard PPE, including a lab coat, safety glasses, and nitrile gloves, when handling **L-Octanoylcarnitine-d3**.
- Spill Management: In the event of a spill, small quantities of the solid material can be mechanically picked or wiped up with a damp cloth.^[1] For larger spills, cover the area with an inert absorbent material like sand or earth, collect the mixture, and place it in a suitable container for disposal.^[1] Ensure the spill site is then cleaned with soap and water.

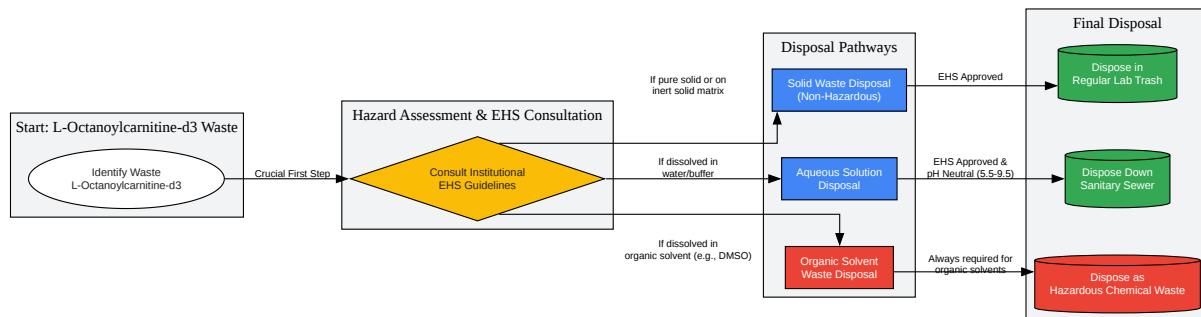
Chemical and Safety Data

The following table summarizes key quantitative and safety information for **L-Octanoylcarnitine-d3**.

Property	Value	Reference
CAS Number	1334532-24-9	--INVALID-LINK--[2]
Molecular Formula	C ₁₅ H ₂₇ D ₃ NO ₄ · Cl	--INVALID-LINK--[2]
Appearance	Solid	--INVALID-LINK--[2]
Hazard Classification	Not classified as hazardous according to GHS	--INVALID-LINK--
Solubility	Soluble in DMSO	--INVALID-LINK--[2]

Disposal Workflow

The proper disposal of **L-Octanoylcarnitine-d3** depends on its physical state (solid or in solution) and the specific regulations of your institution. The following diagram outlines the general decision-making process for disposal.



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Disposal workflow for **L-Octanoylcarnitine-d3**.

Step-by-Step Disposal Procedures

Based on the workflow, follow the appropriate procedure for your **L-Octanoylcarnitine-d3** waste.

Unused Solid L-Octanoylcarnitine-d3

- Consult EHS: Confirm with your institution's EHS department that **L-Octanoylcarnitine-d3** is approved for disposal as non-hazardous solid waste.
- Packaging: Ensure the chemical is in a well-sealed, clearly labeled container. If the original container is used, deface the label to prevent confusion.
- Disposal: Following EHS approval, the sealed container can typically be placed in the regular laboratory solid waste stream.^[3] Some institutions may require it to be placed directly into a dumpster to avoid handling by custodial staff.^[3]

Aqueous Solutions of L-Octanoylcarnitine-d3

- Consult EHS: Verify with your EHS department if aqueous solutions of this compound are permitted for drain disposal.
- Check pH: Ensure the pH of the solution is within the neutral range acceptable for your local wastewater treatment facility (typically between 5.5 and 9.5).[4] If necessary, neutralize the solution.
- Dilution and Disposal: If approved, pour the solution down the sanitary sewer drain, followed by flushing with a generous amount of cold water (e.g., at least 20 parts water).[4][5] This applies only to drains that lead to a wastewater treatment plant, never a storm drain.

L-Octanoylcarnitine-d3 in Organic Solvents (e.g., DMSO)

- Hazardous Waste: Any solution of **L-Octanoylcarnitine-d3** in an organic solvent must be treated as hazardous chemical waste, with the hazard being dictated by the solvent.
- Collection: Collect the waste solution in a designated, properly sealed, and clearly labeled hazardous waste container. The label should identify all chemical constituents.
- Storage and Pickup: Store the hazardous waste container in a designated satellite accumulation area. Follow your institution's procedures for hazardous waste pickup and disposal.

By adhering to these guidelines and prioritizing consultation with your institutional EHS department, you can ensure the safe and compliant disposal of **L-Octanoylcarnitine-d3**.

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